

Measuring ErSO-TFPy Induced Tumor Regression in Mice: Application Notes and Protocols

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Compound of Interest

Compound Name: *ErSO-TFPy*

Cat. No.: *B15618925*

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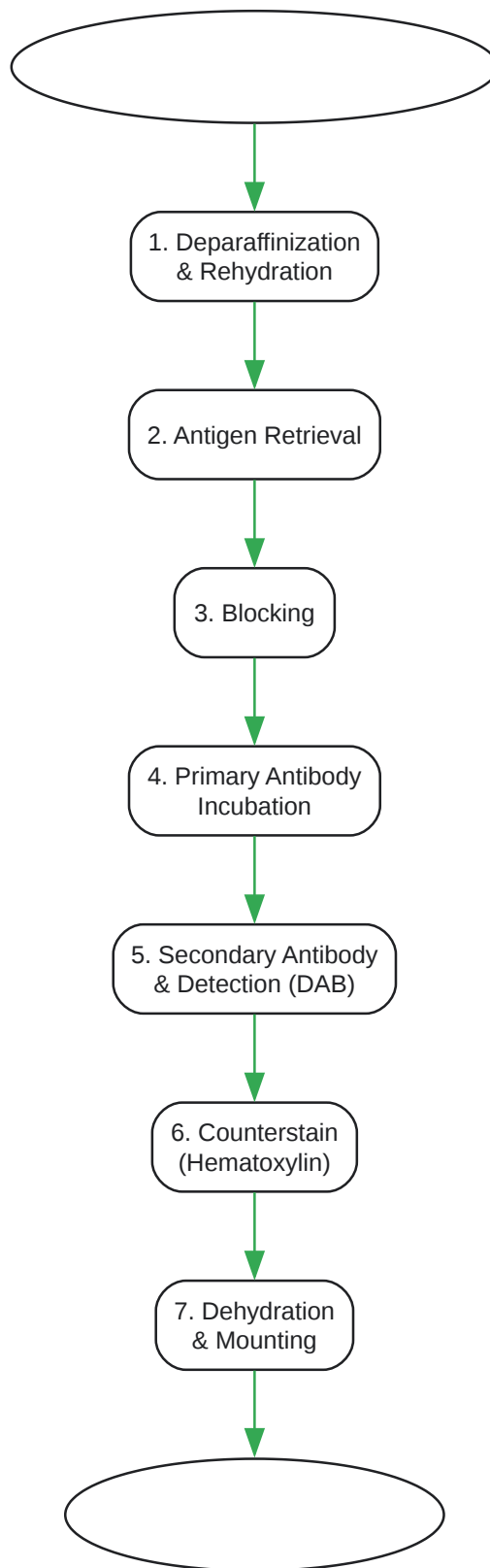
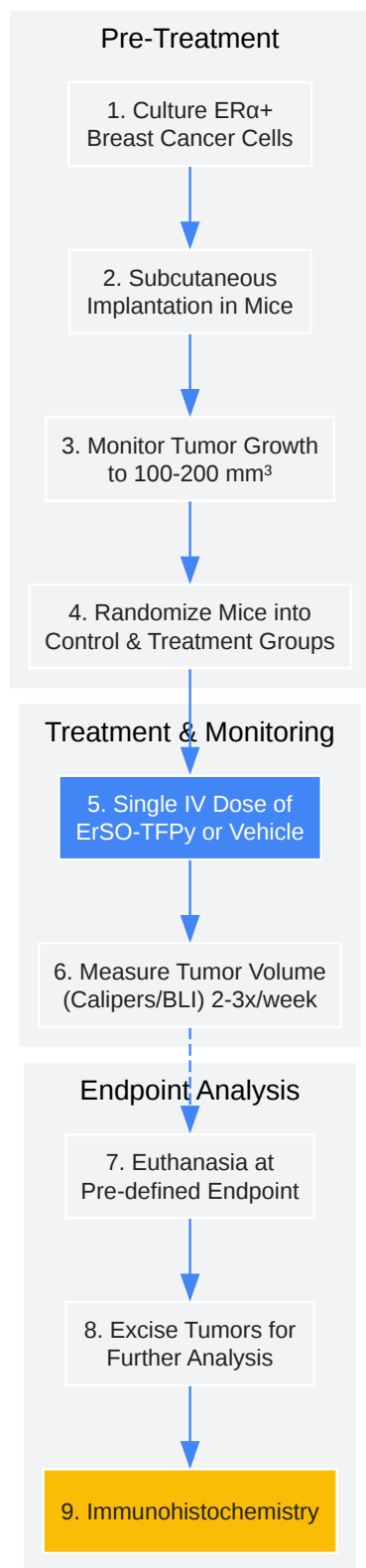
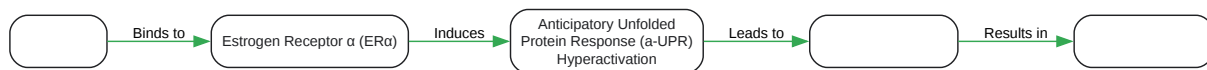
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for measuring tumor regression induced by **ErSO-TFPy** in murine models. **ErSO-TFPy** is a novel small molecule that has demonstrated remarkable efficacy in inducing complete or near-complete tumor regression in preclinical models of estrogen receptor-alpha positive (ER α +) breast cancer with just a single dose[1][2][3]. These protocols are designed to guide researchers in accurately quantifying the anti-tumor effects of this compound.

Introduction to ErSO-TFPy and its Mechanism of Action

ErSO-TFPy is a derivative of ErSO, developed to have higher potency and greater selectivity for ER α + cancer cells[4]. Its mechanism of action is distinct from traditional endocrine therapies, which are often cytostatic[5][6]. **ErSO-TFPy** induces rapid and selective necrosis of ER α -positive breast cancer cells by hyperactivating the anticipatory Unfolded Protein Response (α -UPR)[5][6][7][8]. This activation is dependent on the presence of Estrogen Receptor Alpha (ER α)[7]. The process is believed to involve the protein TRPM4, which is involved in cation transport[9]. This unique necrotic mechanism of action is thought to be responsible for the profound and long-lasting tumor regression observed even after the compound is cleared from circulation[5][9].

Signaling Pathway of ErSO-TFPy



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